

Dichlorodiethylsilane molecular weight and formula

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Compound of Interest

Compound Name: *Dichlorodiethylsilane*

Cat. No.: *B155513*

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An In-depth Technical Guide to **Dichlorodiethylsilane**

For researchers, scientists, and drug development professionals, a thorough understanding of chemical reagents is paramount. This guide provides a comprehensive overview of **dichlorodiethylsilane**, a versatile organosilicon compound.

Core Molecular Information

Dichlorodiethylsilane is an organosilicon compound with the chemical formula $C_4H_{10}Cl_2Si$.
[1] Its molecular weight is 157.11 g/mol .[1][2][3][4][5] The linear formula is $(C_2H_5)_2SiCl_2$.

Quantitative Data Summary

A compilation of the key physical and chemical properties of **dichlorodiethylsilane** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C4H10Cl2Si[1][2][3][4][5][6]
Molecular Weight	157.11 g/mol [1][2][3][4][5][6]
CAS Number	1719-53-5[1][2][3][5][6]
Density	1.05 g/mL at 25 °C[3]
Boiling Point	125-131 °C[3]
Melting Point	-96 °C[6]
Flash Point	26.1 °C (79.0 °F)
Refractive Index	n20/D 1.43[3]
Vapor Density	5.41 (Air = 1)[1]

Synthesis of Dichlorodiethylsilane

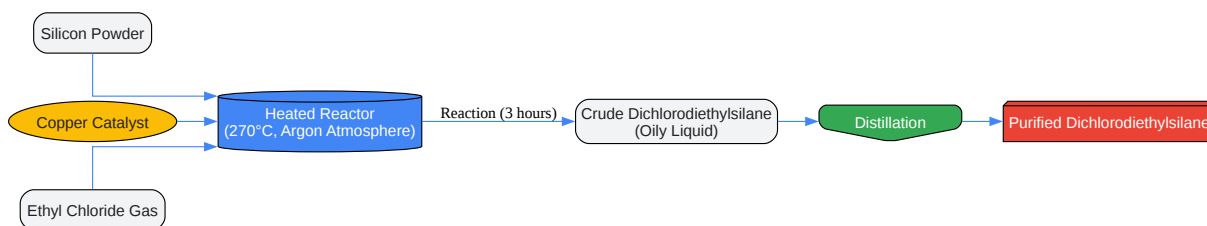
Dichlorodiethylsilane can be synthesized through the direct reaction of powdered silicon with ethyl chloride.[7] This process, a variation of the Müller-Rochow direct synthesis, is typically carried out at elevated temperatures in the presence of a copper catalyst.[7][8]

Experimental Protocol: Direct Synthesis

The following is a representative protocol for the synthesis of **dichlorodiethylsilane**:

- **Catalyst and Reactant Preparation:** A mixture of silicon powder and a copper powder catalyst is prepared.[8]
- **Reaction Setup:** The solid mixture is placed in a reactor. The system is then purged with an inert gas, such as argon, to create an oxygen-free atmosphere.[8]
- **Heating:** The reactor is heated to a temperature of approximately 270°C.[8]
- **Introduction of Gaseous Reactant:** Ethyl chloride gas is introduced into the heated reactor.[8]
- **Reaction:** The reaction is allowed to proceed for a set duration, for instance, 3 hours.[8]

- **Product Collection:** After the reaction period, the system is cooled, and the resulting oily liquid product is collected.[8]
- **Purification:** The collected liquid is then purified by distillation to isolate the **dichlorodiethylsilane**. [8]



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Caption: Synthesis of **Dichlorodiethylsilane** via Direct Process.

Applications in Research and Development

Dichlorodiethylsilane serves as a crucial intermediate in organic synthesis and pharmaceutical research.[8] Its primary applications include:

- **Precursor for Organosilicon Compounds:** It is a versatile starting material for the synthesis of various organosilicon compounds like silanes and siloxanes.[1] These are used in the production of silicone polymers for sealants, adhesives, and coatings.[1]
- **Surface Modification:** This compound is utilized in surface modification to enhance the hydrophobicity and durability of materials.[3]
- **Silylating Agent:** In chemical synthesis, it is used as a silylating agent.

Safety and Handling

Dichlorodiethylsilane is a hazardous substance and requires careful handling.[1]

- **Flammability:** It is a flammable liquid and vapor.[1][9][10] Keep away from heat, sparks, open flames, and hot surfaces.[9][10]
- **Reactivity:** It reacts violently with water, releasing corrosive and toxic hydrochloric acid fumes.[1] It is also incompatible with strong oxidizing agents.[6]
- **Toxicity:** The compound is harmful if swallowed and causes severe skin burns and eye damage.[9][10] It may also cause respiratory irritation.[1][9][10]
- **Handling:** Use in a well-ventilated area or under a chemical fume hood.[11] Wear appropriate personal protective equipment, including gloves, eye protection, and respiratory protection. [11]
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly closed container.[11] Recommended storage temperature is 2-8°C.[3]

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